

physical constants of Cyclohexylbenzene (boiling point, melting point, density)

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Compound of Interest

Compound Name: Cyclohexylbenzene

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An In-depth Technical Guide to the Physical Constants of Cyclohexylbenzene

This guide provides a comprehensive overview of the key physical constants of **cyclohexylbenzene**, tailored for researchers, scientists, and professionals in drug development. The data is presented in a clear, tabular format, accompanied by detailed experimental protocols for the determination of these properties.

Core Physical Constants of Cyclohexylbenzene

Cyclohexylbenzene, with the chemical formula $C_6H_5C_6H_{11}$ and CAS number 827-52-1, is a colorless oily liquid.^{[1][2]} It is soluble in common organic solvents like alcohol, acetone, and benzene, but insoluble in water and glycerol.^[1] Its key physical properties are summarized below.

Physical Constant	Value	Conditions
Boiling Point	235 - 240.1 °C	at standard atmospheric pressure ^{[1][3][4][5]}
Melting Point	4 - 8 °C	
Density	0.938 - 0.95 g/mL	at 20-25 °C ^{[4][5][6]}

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point, melting point, and density of a substance like **cyclohexylbenzene**.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For pure compounds, this is a distinct temperature, while impure substances boil over a range.[7]

Methodology: Micro-Reflux Method[8]

- Sample Preparation: A small volume (approximately 0.5 mL) of **cyclohexylbenzene** is placed into a small test tube. A stir bar is added to prevent bumping during heating.[8]
- Apparatus Setup: The test tube is placed in a heating block on a hot plate with stirring capabilities. A thermometer is suspended in the test tube with the bulb positioned about 1 cm above the liquid's surface to measure the vapor temperature.[8]
- Heating and Observation: The sample is heated gently. The boiling point is reached when the liquid is observed to be boiling and a ring of condensing vapor is visible on the walls of the test tube, level with the thermometer bulb.[8]
- Data Recording: The temperature at which the vapor temperature remains constant during this refluxing is recorded as the boiling point.[8][9]

Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a very narrow range.[10] Impurities tend to lower and broaden the melting range.[11][12]

Methodology: Capillary Method[10][13]

- Sample Preparation: A small amount of solid **cyclohexylbenzene** (after being frozen) is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped to pack the solid into the closed end.[10][14]

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block with a holder for the capillary tube and a thermometer.[10]
- Heating and Observation: The sample is heated rapidly at first to determine an approximate melting range. Then, a new sample is heated slowly, at a rate of about 2°C per minute, as the temperature approaches the expected melting point.[10][14]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[10]

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.[15] For liquids, this can be determined by accurately measuring the mass of a known volume.

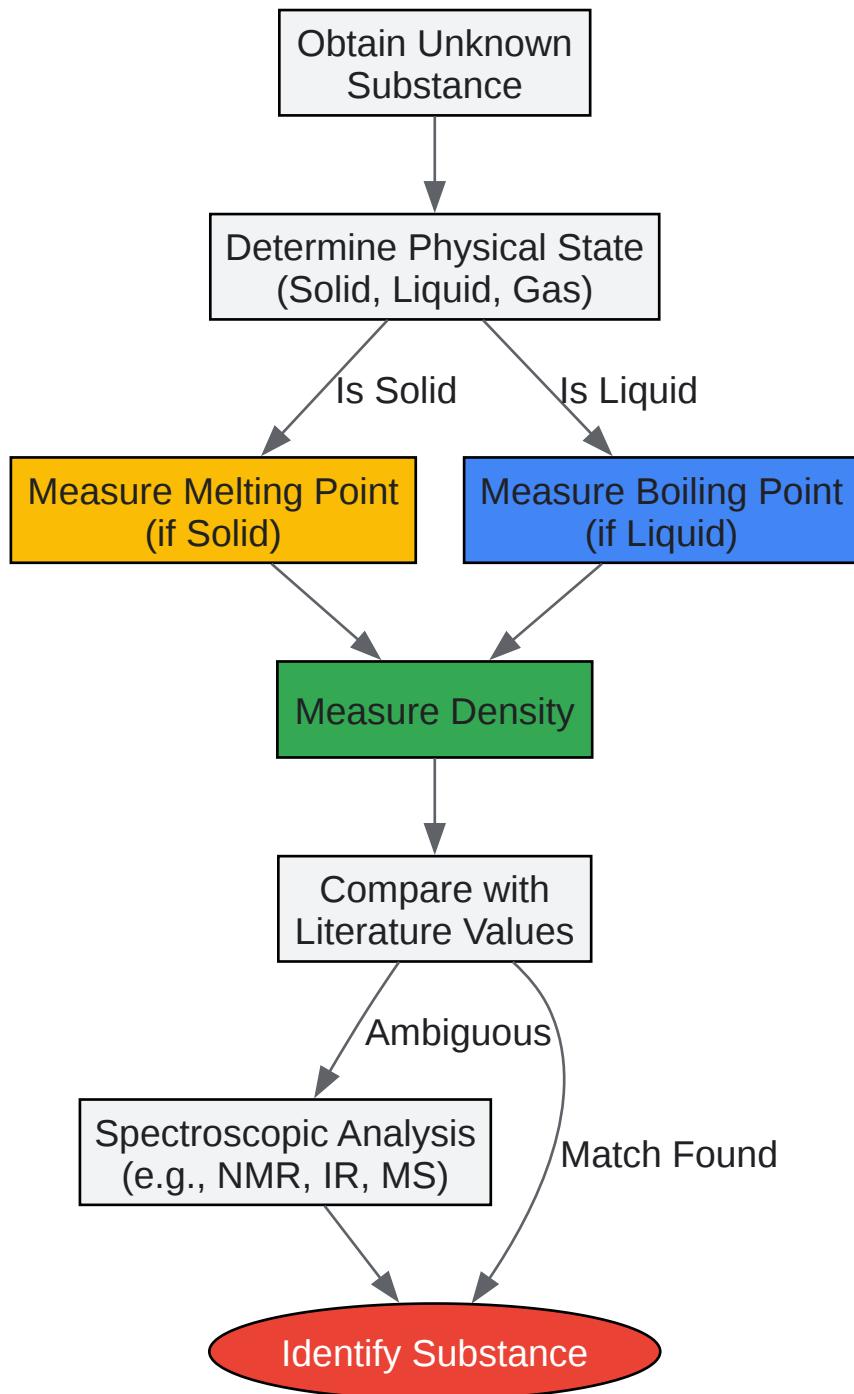
Methodology: Pycnometer Method[16]

- Mass of Empty Pycnometer: A clean, dry pycnometer (a flask of a specific, known volume) is weighed accurately on an analytical balance.
- Mass of Pycnometer with Sample: The pycnometer is filled with **cyclohexylbenzene**. Care is taken to ensure there are no air bubbles and that the liquid level is exactly at the calibration mark. The filled pycnometer is then weighed again.
- Calculation: The mass of the **cyclohexylbenzene** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[16][17]

Logical Workflow Visualization

The following diagram illustrates a typical workflow for the identification of an unknown chemical substance based on its physical properties.

Workflow for Chemical Identification

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Caption: A logical workflow for identifying a chemical substance.

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